

Predicted Applications of Long-Lived Promethium Isotopes: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Promethium-145*

CAS No.: *15706-44-2*

Cat. No.: *B1200467*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the predicted and current applications of long-lived promethium isotopes, with a primary focus on Promethium-147 (Pm-147), **Promethium-145** (Pm-145), and Promethium-146 (Pm-146). The document details the nuclear and physical properties of these isotopes, outlines experimental protocols for their production, purification, and application, and presents visual workflows and logical diagrams to facilitate understanding.

Isotope Properties and Characteristics

Promethium (Pm), with atomic number 61, is unique as it is one of only two elements below bismuth with no stable isotopes.^[1] Its longest-lived isotopes, therefore, are of significant interest for applications requiring long-term, reliable energy sources or therapeutic agents. The key properties of the most promising long-lived promethium isotopes are summarized below.

Quantitative Data Summary

The nuclear and physical properties of **Promethium-145**, -146, and -147 are crucial for determining their suitability for various applications. These properties are summarized in Table 1.

Property	Promethium-145 (¹⁴⁵ Pm)	Promethium-146 (¹⁴⁶ Pm)	Promethium-147 (¹⁴⁷ Pm)
Half-Life	17.7 years[2][3]	5.53 years[3]	2.62 years[2][3]
Primary Decay Mode	Electron Capture (EC) [3][4]	Electron Capture (EC) (66%), Beta Minus (β ⁻) (34%)[3]	Beta Minus (β ⁻)[5]
Decay Product(s)	¹⁴⁵ Nd (stable)[6][7]	¹⁴⁶ Nd (stable), ¹⁴⁶ Sm (stable)[3][8]	¹⁴⁷ Sm (stable)[5]
Max Beta Energy (MeV)	Not Applicable	1.47 (β ⁻)	0.224[2][9]
Average Beta Energy (MeV)	Not Applicable	Not specified	0.062[2]
Gamma Emissions (keV)	X-rays from EC	453, 736, 747 (prominent)[10]	121 (very low intensity, 0.00285%) [2]
Specific Activity (Ci/g)	~140[6]	Not specified	~932
Power Density (W/g)	Not specified	Not specified	~0.36 (as Pm ₂ O ₃)

Power Source Applications

The most developed application for long-lived promethium isotopes, particularly Pm-147, is in radioisotope power systems. These devices leverage the energy released during radioactive decay to generate electricity for long-duration missions in remote or harsh environments.

Betavoltaic Devices

Betavoltaic batteries directly convert the kinetic energy of beta particles (electrons) into electrical current. A p-n junction semiconductor is placed in proximity to the beta-emitting

radioisotope. The beta particles create electron-hole pairs in the semiconductor, which are then separated by the built-in electric field of the junction, generating a current.[11]

Caption: Workflow of a Promethium-147 powered betavoltaic cell.

This protocol outlines the general steps for fabricating a prototype betavoltaic cell using Promethium-147.

- Semiconductor Selection and Preparation:
 - Select a semiconductor material with a wide bandgap, such as Silicon (Si) or Gallium Nitride (GaN), for radiation hardness and efficiency.
 - Create a p-n or p-i-n junction structure using standard semiconductor fabrication techniques like diffusion or metal-organic chemical vapor deposition (MOCVD).[12] The layer thicknesses should be optimized based on the penetration depth of Pm-147 beta particles (average energy ~62 keV).[2][12]
- Promethium-147 Source Preparation:
 - Obtain purified Promethium-147, typically in the form of promethium(III) oxide (Pm_2O_3) for thermal stability.
 - Deposit a thin, uniform layer of the Pm-147 source onto a substrate. The optimal thickness is a balance between maximizing beta emission and minimizing self-absorption, which for Pm-147 is around 0.005 cm.[11]
- Device Assembly:
 - Position the Pm-147 source in close proximity to the surface of the semiconductor junction to maximize the flux of beta particles entering the device.
 - Encapsulate the assembly in a suitable housing that provides shielding for any low-energy bremsstrahlung X-rays produced, though the pure beta emission of Pm-147 requires minimal shielding.[13]

- Attach electrical contacts to the p-type and n-type regions of the semiconductor to connect to an external load.

Radioisotope Thermoelectric Generators (RTGs)

RTGs convert heat from radioactive decay into electricity. The decay of the radioisotope heats one side of a thermocouple, while the other side is exposed to a cold sink. This temperature difference generates a voltage via the Seebeck effect.^[14] While Plutonium-238 is the most common fuel for RTGs, Pm-147 is a viable alternative for lower-power, shorter-duration missions.^[13]

Industrial Applications

The consistent emission of beta particles from Promethium-147 makes it a valuable tool for various industrial measurement and quality control processes.

Beta-Backscatter Thickness Gauges

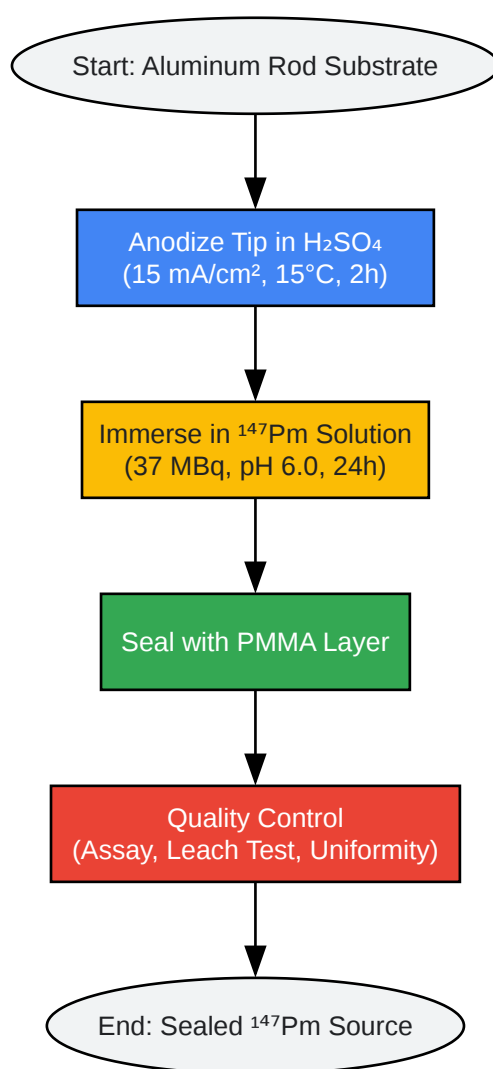
This non-destructive technique measures the thickness of coatings on a substrate. A Pm-147 source emits beta particles towards the coated material. Some of these particles are scattered back by the atoms of the coating and substrate. The number of backscattered electrons is proportional to the thickness and atomic number of the coating material.^[15]

The following protocol is adapted from a method for preparing Pm-147 sources for measuring graphite coating thickness on zircaloy cladding.^{[16][17]}

- Substrate Preparation:
 - A cylindrical aluminum rod (e.g., 1.5mm diameter) is used as the substrate.
 - The tip of the rod (e.g., a 2mm length) is anodized to create a porous aluminum oxide layer. This is achieved by applying a current density of 15 mA/cm² at 15°C in 3M H₂SO₄ for 2 hours.
- Promethium-147 Adsorption:
 - The anodized tip is immersed in a 10 µL solution containing 37 MBq (1 mCi) of Pm-147 at a pH of 6.0 for 24 hours. The Pm³⁺ ions adsorb onto the porous anodized surface.

- Sealing and Quality Control:

- The radioactive area is coated with a thin layer of Polymethyl Methacrylate (PMMA) to prevent leaching of the radioisotope.[16][17]
- The activity of the final source is assayed in a calibrated ion chamber.
- Quality control tests are performed to ensure non-leachability, uniform distribution of activity, and long-term stability of the source.[16][17]



[Click to download full resolution via product page](#)

Caption: Fabrication process for a Pm-147 beta-backscatter source.

Medical Applications (Drug Development)

Certain promethium isotopes, particularly the beta-emitter Promethium-149 (Pm-149), show promise for targeted radiotherapy in oncology.

Targeted Radiotherapy with Promethium-149

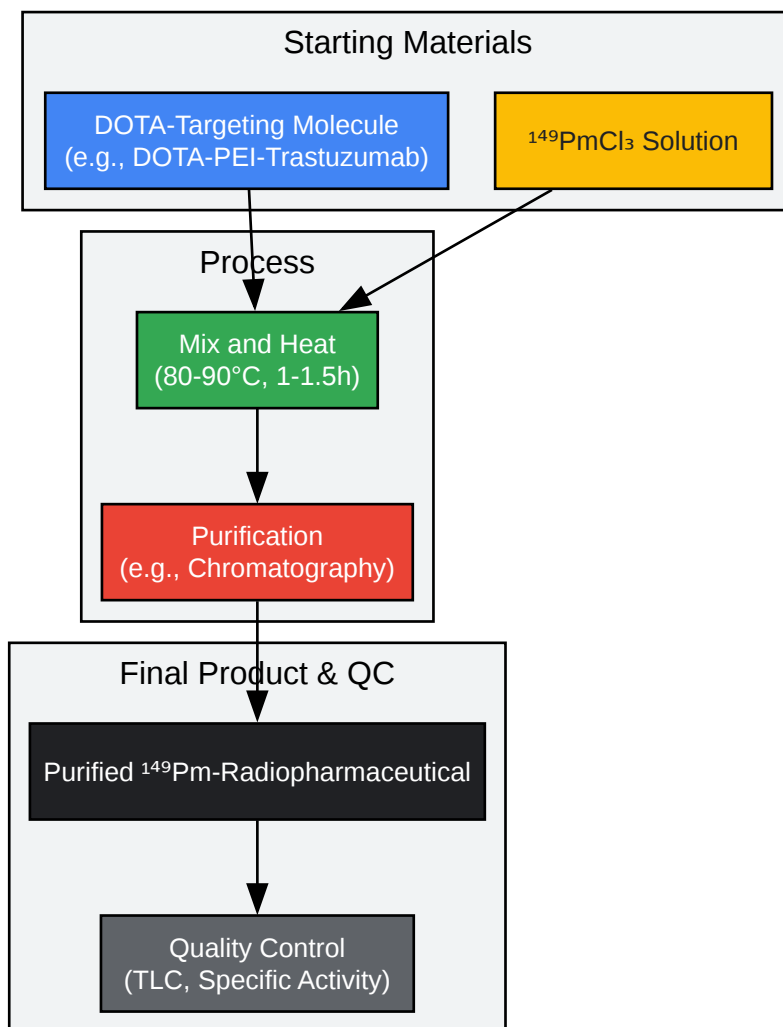
Promethium-149 has a half-life of 2.21 days and emits beta particles with a moderate energy of 1.07 MeV, making it suitable for treating tumors.^[18] It can be produced with high specific activity, which is ideal for targeting a limited number of cancer cell receptors.^{[18][19]} Additionally, it emits a low-abundance, imageable gamma-ray at 286 keV, allowing for in-vivo tracking of the radiopharmaceutical.^[18]

To deliver the radioisotope specifically to tumor cells, it is attached to a targeting molecule (e.g., a peptide or antibody) via a chelator, such as DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid).

This protocol outlines the general synthesis of a ^{149}Pm -labeled targeting molecule, based on the synthesis of ^{149}Pm -DOTA-PEI-Trastuzumab.^[20]

- Conjugation of Chelator:
 - Synthesize a construct where the DOTA chelator is conjugated to the targeting molecule (e.g., Trastuzumab antibody via a polyethylenimine (PEI) linker).
- Radiolabeling:
 - Add a solution of $^{149}\text{PmCl}_3$ to the DOTA-conjugated targeting molecule in a suitable buffer.
 - Heat the reaction mixture (e.g., at 80-90°C) for a specified time (e.g., 1-1.5 hours) to facilitate the chelation of the $^{149}\text{Pm}^{3+}$ ion by the DOTA cage.^[20]
- Purification and Quality Control:
 - Determine the radiochemical incorporation of ^{149}Pm using thin-layer chromatography (TLC).^[20]

- Purify the radiolabeled conjugate from unchelated ^{149}Pm and other reactants using methods like size-exclusion chromatography.
- Measure the specific activity and radiochemical purity of the final product. The resulting ^{149}Pm -DOTA-PEI-Trastuzumab has been shown to have a radiochemical purity of 96.7% and a specific activity of 0.118 TBq/g.[20]



[Click to download full resolution via product page](#)

Caption: General synthesis and quality control of a ^{149}Pm -DOTA radiopharmaceutical.

Isotope Production and Purification

The availability of promethium isotopes is a critical factor for their application. As they do not occur in significant natural quantities, they must be produced artificially.[\[19\]](#)

Production of Promethium-147

There are two primary methods for producing Pm-147:

- From Spent Nuclear Fuel: Pm-147 is a fission product of Uranium-235 and can be extracted from the waste stream of nuclear reactors.[\[19\]](#) This involves complex reprocessing steps, including the TALSPEAK process to separate lanthanides from actinides like curium.[\[6\]](#)
- Neutron Irradiation of Neodymium-146: A more direct route involves irradiating highly enriched Neodymium-146 (^{146}Nd) targets in a high-flux nuclear reactor.[\[21\]](#)[\[22\]](#) The ^{146}Nd captures a neutron to become ^{147}Nd , which then beta-decays with a half-life of 11 days to ^{147}Pm .[\[23\]](#)

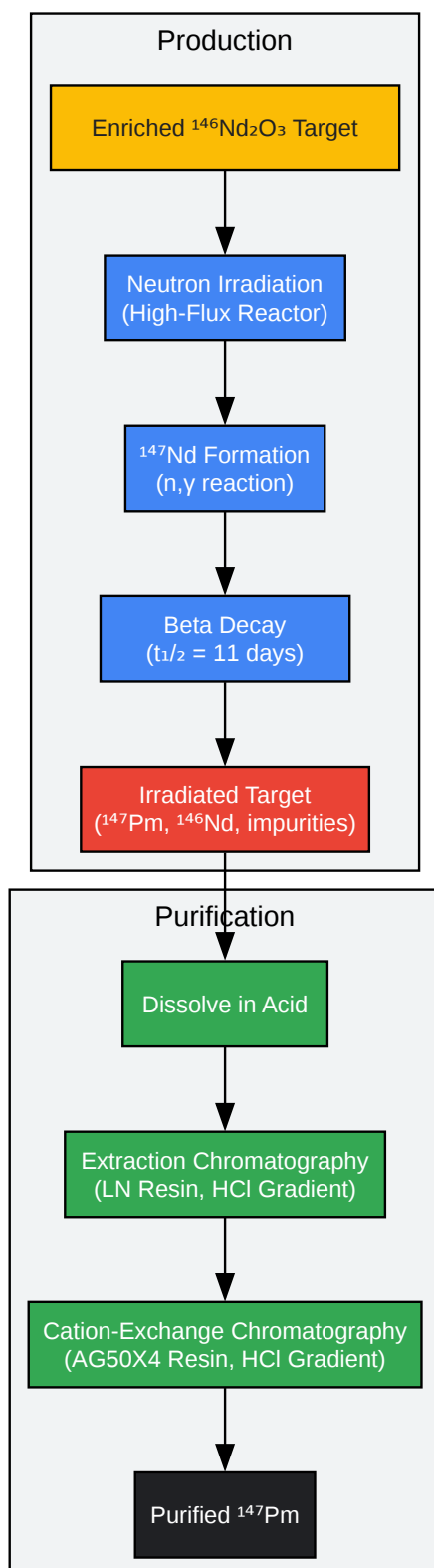
Experimental Protocol: Purification of Pm-147 from Irradiated Neodymium

This protocol is based on the process developed at Oak Ridge National Laboratory (ORNL) for separating milligram quantities of Pm-147 from gram quantities of an irradiated Neodymium target.[\[2\]](#)[\[21\]](#)

- Target Dissolution: Dissolve the irradiated ^{146}Nd oxide target in an acidic solution (e.g., hydrochloric acid).
- Extraction Chromatography (Step 1):
 - Load the acidic solution onto a column containing LN extraction resin.
 - Perform a stepwise elution with increasing concentrations of HCl. This separates the bulk of the neodymium target and other lanthanide impurities (like Gd and Eu) from the promethium fraction.[\[21\]](#)
- Ion-Exchange Chromatography (Step 2):

- Further purify the promethium fraction using a low cross-linking cation exchange resin (e.g., AG50X4).
- A stepwise elution with varying HCl concentrations is used to separate remaining impurities such as Co-60 and Ir-192. This step also serves to concentrate the final Pm-147 product.[\[21\]](#)
- Two rounds of this purification process can achieve a mass separation factor of $>10^4$ between promethium and neodymium.[\[2\]](#)[\[21\]](#)

Isotope Production and Purification Workflow



[Click to download full resolution via product page](#)

Caption: Production and purification of Promethium-147 via neutron irradiation of Neodymium-146.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Entering Market: Promethium-147 | NIDC: National Isotope Development Center \[isotopes.gov\]](#)
- [2. Reactor production of promethium-147 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. cresp.org \[cresp.org\]](#)
- [5. osti.gov \[osti.gov\]](#)
- [6. Changing process leads to purer Pm-147 — and more of it \[ornl.gov\]](#)
- [7. eichrom.com \[eichrom.com\]](#)
- [8. science.nasa.gov \[science.nasa.gov\]](#)
- [9. case.edu \[case.edu\]](#)
- [10. inis.iaea.org \[inis.iaea.org\]](#)
- [11. kns.org \[kns.org\]](#)
- [12. arxiv.org \[arxiv.org\]](#)
- [13. worldanvil.com \[worldanvil.com\]](#)
- [14. Radioisotope thermoelectric generator - Wikipedia \[en.wikipedia.org\]](#)
- [15. helmut-fischer.com \[helmut-fischer.com\]](#)
- [16. Development of a \(147\)Pm source for beta-backscatter thickness gauge applications - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. researchgate.net \[researchgate.net\]](#)

- 19. Pm-149 DOTA bombesin analogs for potential radiotherapy. in vivo comparison with Sm-153 and Lu-177 labeled DO3A-amide-betaAla-BBN(7-14)NH(2) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. mdpi.com [mdpi.com]
- 21. impact.ornl.gov [impact.ornl.gov]
- 22. US20080060998A1 - Reactor Production and Purification of Promethium-147 - Google Patents [patents.google.com]
- 23. trace.tennessee.edu [trace.tennessee.edu]
- To cite this document: BenchChem. [Predicted Applications of Long-Lived Promethium Isotopes: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1200467/docs#predicted-applications-of-long-lived-promethium-isotopes-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check